

# Technical Support Center: eIF4E-IN-4

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## Compound of Interest

Compound Name: eIF4E-IN-4

Cat. No.: B15582129

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Welcome to the technical support center for **eIF4E-IN-4**, a novel molecular glue degrader targeting the eukaryotic translation initiation factor 4E (eIF4E). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the use of **eIF4E-IN-4** in your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **eIF4E-IN-4** and how does it work?

A1: **eIF4E-IN-4** is a small molecule molecular glue degrader. It functions by inducing proximity between eIF4E and Cereblon (CRBN), a substrate receptor of the CRL4-CRBN E3 ubiquitin ligase complex. This induced proximity leads to the polyubiquitination of eIF4E, marking it for degradation by the 26S proteasome. This targeted degradation of eIF4E inhibits cap-dependent translation, a process often dysregulated in cancer.[1][2]

Q2: What are the expected downstream effects of **eIF4E-IN-4** treatment?

A2: By degrading eIF4E, **eIF4E-IN-4** is expected to decrease the translation of a subset of mRNAs, particularly those with long, structured 5' untranslated regions (UTRs) that encode for oncoproteins such as c-Myc and Cyclin D1.[3] This leads to the inhibition of cell proliferation and induction of apoptosis in sensitive cancer cell lines.

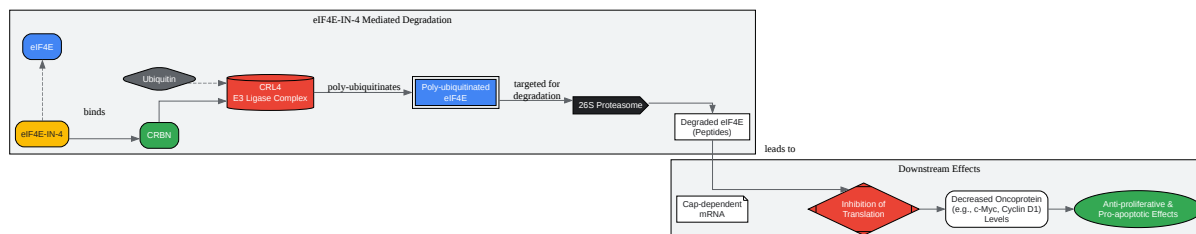
Q3: How should I store and handle **eIF4E-IN-4**?

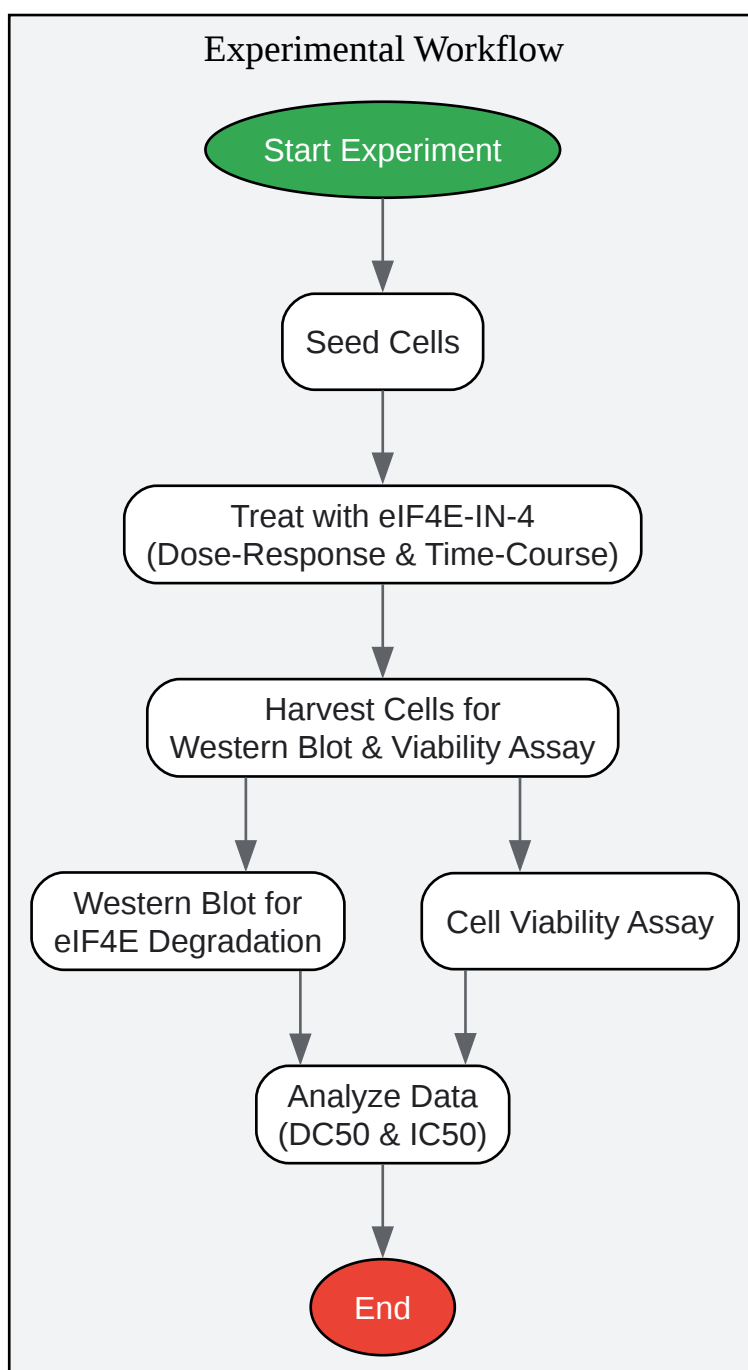
A3: **eIF4E-IN-4** should be stored as a solid at -20°C. For experimental use, prepare a stock solution in a suitable solvent like DMSO and store at -80°C. Avoid repeated freeze-thaw cycles.

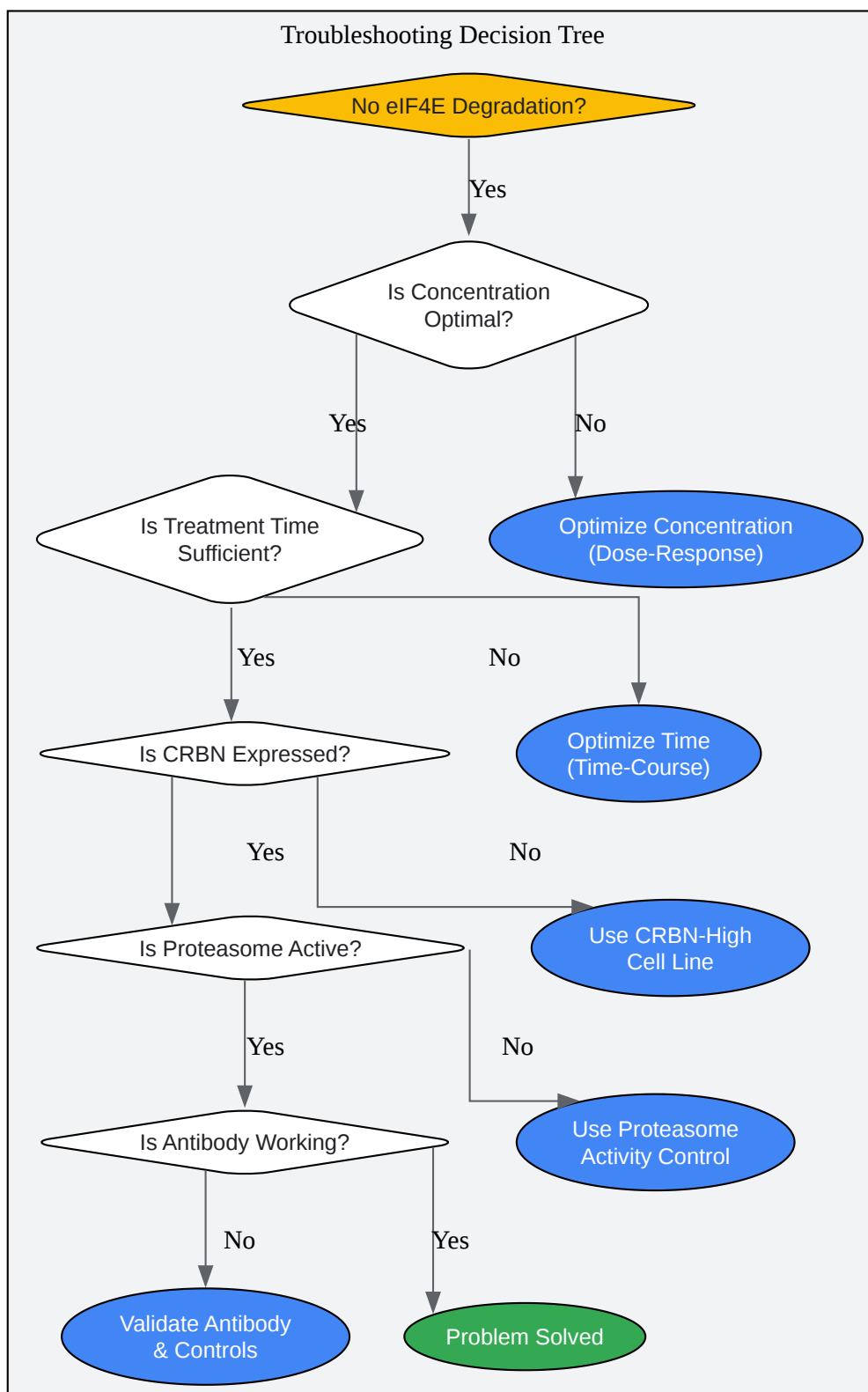
Q4: What is the difference between a molecular glue degrader and a PROTAC?

A4: Both are methods for targeted protein degradation. PROTACs (Proteolysis Targeting Chimeras) are bifunctional molecules with a ligand for the target protein and a ligand for an E3 ligase, connected by a linker. Molecular glues, like **eIF4E-IN-4**, are smaller molecules that induce a novel interaction between the target protein and the E3 ligase without needing a linker.<sup>[1][2]</sup>

## Signaling Pathway







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## References

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